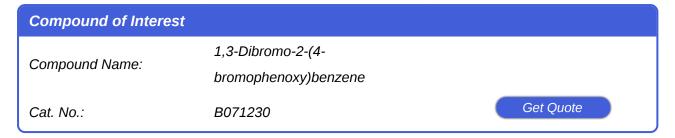


Technical Guide: Molecular Weight Determination of 1,3-Dibromo-2-(4-bromophenoxy)benzene

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular weight of the aromatic compound **1,3-Dibromo-2-(4-bromophenoxy)benzene**. The document outlines the theoretical calculation based on its molecular formula and the standard atomic weights of its constituent elements. Furthermore, a standardized experimental protocol for molecular weight verification using mass spectrometry is detailed. This guide is intended to serve as a foundational resource for researchers engaged in the synthesis, characterization, and application of halogenated organic compounds.

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for **1,3-Dibromo-2-(4-bromophenoxy)benzene** is $C_{12}H_7Br_3O[1]$.

The calculation is based on the number of atoms of each element present in the molecule and their respective standard atomic weights. The accepted standard atomic weights for Carbon, Hydrogen, Bromine, and Oxygen are presented below.



Table 1: Atomic Composition and Molecular Weight Calculation

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	С	12	12.011[2][3][4]	144.132
Hydrogen	Н	7	1.008[5][6][7][8]	7.056
Bromine	Br	3	79.904[9][10][11]	239.712
Oxygen	0	1	15.999[12][13] [14][15][16]	15.999
Total	406.899			

Based on these calculations, the theoretical molecular weight of **1,3-Dibromo-2-(4-bromophenoxy)benzene** is approximately 406.90 g/mol [1].

Experimental Verification Protocol: Mass Spectrometry

Mass spectrometry is the standard analytical technique for determining the molecular weight of a compound. The following is a generalized protocol for the analysis of a non-volatile, brominated organic compound like **1,3-Dibromo-2-(4-bromophenoxy)benzene** using Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometry.

- 3.1 Objective To experimentally verify the molecular weight of **1,3-Dibromo-2-(4-bromophenoxy)benzene**.
- 3.2 Materials and Equipment
- Sample: 1 mg of synthesized 1,3-Dibromo-2-(4-bromophenoxy)benzene
- Solvent: HPLC-grade Acetonitrile or Dichloromethane
- Mass Spectrometer: ESI-TOF Mass Spectrometer



• Vials: 2 mL glass vials with caps

Pipettes: Calibrated micropipettes

3.3 Procedure

- Sample Preparation: Dissolve 1 mg of the compound in 1 mL of solvent to create a 1 mg/mL stock solution. Further dilute this solution to a final concentration of approximately 1-10 μg/mL for analysis.
- Instrument Calibration: Calibrate the mass spectrometer using a known calibration standard (e.g., sodium trifluoroacetate) across the desired mass range (e.g., 100-1000 m/z).
- Method Setup:
 - Ionization Mode: Positive or Negative Electrospray Ionization (ESI). The choice depends
 on the compound's ability to be protonated or deprotonated. For this compound,
 atmospheric pressure chemical ionization (APCI) might also be effective.
 - Mass Range: Set the acquisition range to scan from m/z 100 to 600 to ensure the parent ion is observed.
 - Capillary Voltage: ~3.5 kV
 - Flow Rate: 5-10 μL/min via direct infusion.
- Data Acquisition: Infuse the prepared sample into the mass spectrometer. Acquire data for approximately 1-2 minutes to obtain a stable signal and a high-resolution mass spectrum.
- Data Analysis:
 - Identify the molecular ion peak ([M]+, [M+H]+, or [M-H]−).
 - Due to the presence of three bromine atoms, a characteristic isotopic pattern will be observed. Bromine has two major isotopes, ⁷⁹Br (~50.7%) and ⁸¹Br (~49.3%)[17]. The resulting spectrum will show a cluster of peaks (M, M+2, M+4, M+6) with predictable relative intensities.

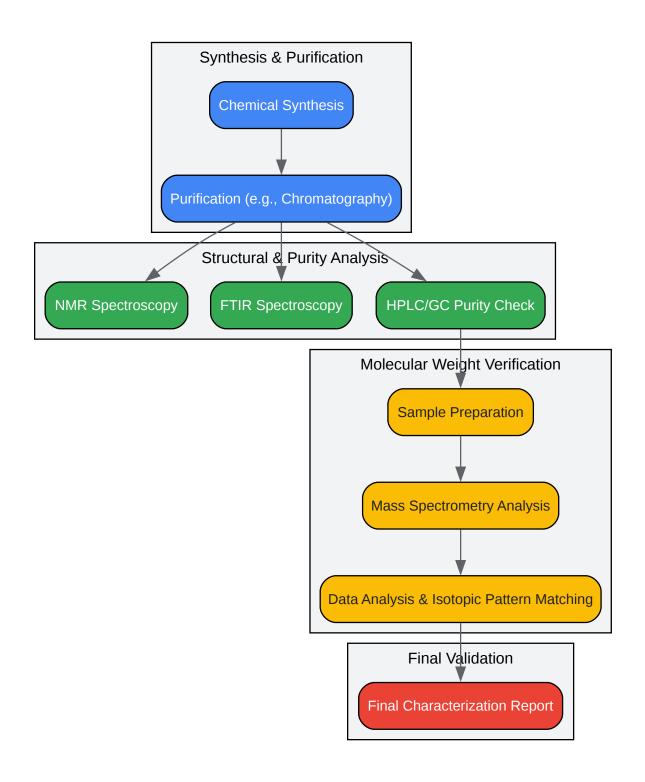


 Compare the observed m/z value of the monoisotopic peak with the calculated theoretical value.

Workflow Visualization

The following diagram illustrates a typical workflow for the characterization of a newly synthesized chemical compound, from initial synthesis to final data validation.





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Caption: Workflow for Synthesis and Characterization.



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